

# Navigating the Solubility Landscape of ATTO 565 Dye: A Technical Guide

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## Compound of Interest

Compound Name: ATTO 565

Cat. No.: B12378661

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For researchers, scientists, and drug development professionals, understanding the solubility characteristics of fluorescent dyes is paramount for successful experimental design and execution. This in-depth guide focuses on **ATTO 565**, a popular rhodamine-based dye, providing a comprehensive overview of its solubility in various solvents, detailed experimental protocols for its use, and a logical framework for solvent selection.

**ATTO 565** is prized for its high fluorescence quantum yield, photostability, and strong absorption, making it a workhorse in applications ranging from single-molecule detection to high-resolution microscopy.<sup>[1][2][3]</sup> However, its solubility, particularly that of its commonly used N-hydroxysuccinimide (NHS) ester derivative, requires careful consideration to ensure optimal performance in labeling reactions and other applications.

## Quantitative Solubility Data

While precise quantitative solubility data for **ATTO 565** in various solvents is not extensively published, a qualitative and semi-quantitative understanding can be gleaned from manufacturer's technical data sheets and other scientific resources. The following table summarizes the available information on the solubility of **ATTO 565** and its derivatives.

Solvent	ATTO 565 (General)	ATTO 565 NHS Ester	ATTO 565 Azide	ATTO 565 Streptavidin Conjugate
Water	Moderately hydrophilic[1][4]	Low water solubility[5][6]	Good[7]	Readily soluble[8]
Dimethylformamide (DMF)	Soluble[1]	Soluble[1][2][9]	Good[7]	Not specified
Dimethyl sulfoxide (DMSO)	Soluble[2][3][10]	Soluble[1][2][9]	Good[7]	Not specified
Ethanol	Soluble[1][3][11][12]	Soluble[9]	Not specified	Not specified
Methanol	Soluble[1][13]	Soluble[9]	Not specified	Not specified

#### Key Observations:

- The parent **ATTO 565** dye is described as moderately hydrophilic.[1][4]
- The widely used **ATTO 565** NHS ester exhibits low solubility in aqueous solutions, necessitating the use of organic solvents for preparing stock solutions.[5][6]
- Polar aprotic solvents such as DMF and DMSO are the recommended and most commonly used solvents for dissolving **ATTO 565** NHS ester to prepare concentrated stock solutions for labeling reactions.[1][2][9]
- Alcohols like ethanol and methanol are also effective solvents for **ATTO 565** and its NHS ester.[1][9][13]
- Modifications to the dye, such as the introduction of an azide group or conjugation to streptavidin, can significantly enhance its water solubility.[7][8]

## Experimental Protocols

Precise and reliable experimental protocols are critical for the successful use of **ATTO 565**. The following sections provide detailed methodologies for the preparation of stock solutions and for labeling proteins and oligonucleotides with **ATTO 565** NHS ester.

## Preparation of ATTO 565 NHS Ester Stock Solution

Objective: To prepare a concentrated stock solution of **ATTO 565** NHS ester for subsequent use in labeling reactions.

Materials:

- **ATTO 565** NHS ester
- Anhydrous, amine-free dimethylformamide (DMF) or dimethyl sulfoxide (DMSO)

Protocol:

- Allow the vial containing the lyophilized **ATTO 565** NHS ester to equilibrate to room temperature before opening to prevent moisture condensation.
- Dissolve the **ATTO 565** NHS ester in anhydrous and amine-free DMF or DMSO to a desired concentration, for example, 2 mg/mL.<sup>[1]</sup>
- This stock solution should be prepared immediately before use to ensure the reactivity of the NHS ester.<sup>[1]</sup>
- For storage, it is recommended to divide the stock solution into single-use aliquots and store them at -20°C, protected from light. Avoid repeated freeze-thaw cycles.

## Protein Labeling with ATTO 565 NHS Ester

Objective: To covalently label a protein with **ATTO 565** NHS ester.

Materials:

- Protein to be labeled
- Bicarbonate buffer (0.1 M, pH 8.3)

- **ATTO 565** NHS ester stock solution (in DMF or DMSO)
- Size-exclusion chromatography column (e.g., Sephadex G-25)

Protocol:

- Dissolve the protein in bicarbonate buffer (0.1 M, pH 8.3) to a concentration of approximately 2 mg/mL. The protein solution must be free of any amine-containing substances like Tris or glycine.[\[1\]](#)
- Add the **ATTO 565** NHS ester stock solution to the protein solution. A common starting point is a 2-fold molar excess of the reactive dye to the protein.[\[1\]](#)
- Incubate the reaction mixture at room temperature for 30 to 60 minutes with constant or repeated stirring.[\[1\]](#)
- Separate the labeled protein from the unreacted dye using a size-exclusion chromatography column (e.g., Sephadex G-25).[\[1\]](#) The first fluorescent band to elute is typically the labeled protein.

## Oligonucleotide Labeling with **ATTO 565** NHS Ester

Objective: To label an amine-modified oligonucleotide with **ATTO 565** NHS ester.

Materials:

- Amine-modified oligonucleotide
- Carbonate buffer (0.2 M, pH 8-9)
- **ATTO 565** NHS ester stock solution (5 mg/mL in anhydrous DMF)
- Gel filtration or reversed-phase HPLC for purification

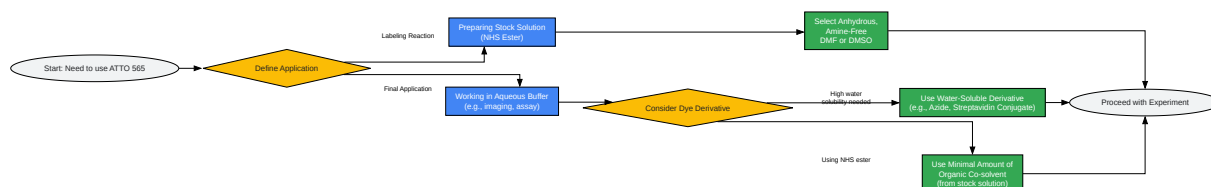
Protocol:

- Prepare a 0.1 mM solution of the amino-modified oligonucleotide in carbonate buffer (0.2 M, pH 8-9).[\[1\]](#)

- Prepare a 5 mg/mL solution of activated **ATTO 565** NHS ester in anhydrous DMF.[1]
- Add approximately 50  $\mu$ L of the oligonucleotide solution to 30  $\mu$ L of the label solution.[1]
- Incubate the reaction at room temperature for 2 hours with shaking.[1]
- Purify the labeled oligonucleotide from the free dye using gel filtration or reversed-phase HPLC.[1]

## Logical Workflow for Solvent Selection

The choice of solvent for **ATTO 565** is dictated by the specific application. The following diagram illustrates a logical workflow for selecting an appropriate solvent.



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Caption: Logical workflow for selecting a suitable solvent for **ATTO 565** dye based on the intended application.

This guide provides a foundational understanding of the solubility of **ATTO 565** and practical guidance for its use. For any specific application, it is always recommended to consult the

manufacturer's most recent technical data sheets and perform small-scale pilot experiments to optimize conditions. By carefully considering the solvent and experimental protocol, researchers can fully leverage the exceptional properties of **ATTO 565** in their scientific endeavors.

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